

# Diethyl 2,2-difluoropentanedioate: A Molecular Weight Analysis

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## Compound of Interest

Compound Name: Diethyl 2,2-difluoropentanedioate

Cat. No.: B1321868

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For researchers, scientists, and professionals engaged in drug development, a precise understanding of the fundamental physicochemical properties of chemical compounds is paramount. This guide provides a focused analysis of the molecular weight of **Diethyl 2,2-difluoropentanedioate**, a fluorinated organic compound. The determination of molecular weight is a critical first step in a wide array of experimental and theoretical applications, from stoichiometric calculations in synthesis to interpretation of mass spectrometry data and pharmacokinetic modeling.

## Molecular Composition and Weight Calculation

The molecular weight of a compound is determined by the sum of the atomic weights of its constituent atoms. The molecular formula for **Diethyl 2,2-difluoropentanedioate** is  $C_9H_{14}F_2O_4$ .<sup>[1][2]</sup> The calculation of its molecular weight is detailed in the table below, utilizing the standard atomic weights of Carbon (C), Hydrogen (H), Fluorine (F), and Oxygen (O).

Element	Symbol	Quantity	Standard Atomic Weight ( g/mol )	Total Weight ( g/mol )
Carbon	C	9	12.011	108.099
Hydrogen	H	14	1.008	14.112
Fluorine	F	2	18.998	37.996
Oxygen	O	4	15.999	63.996
Total	224.203			

Note: Standard atomic weights are based on IUPAC recommendations. Values for elements with natural isotopic variation are conventional values for materials of terrestrial origin.

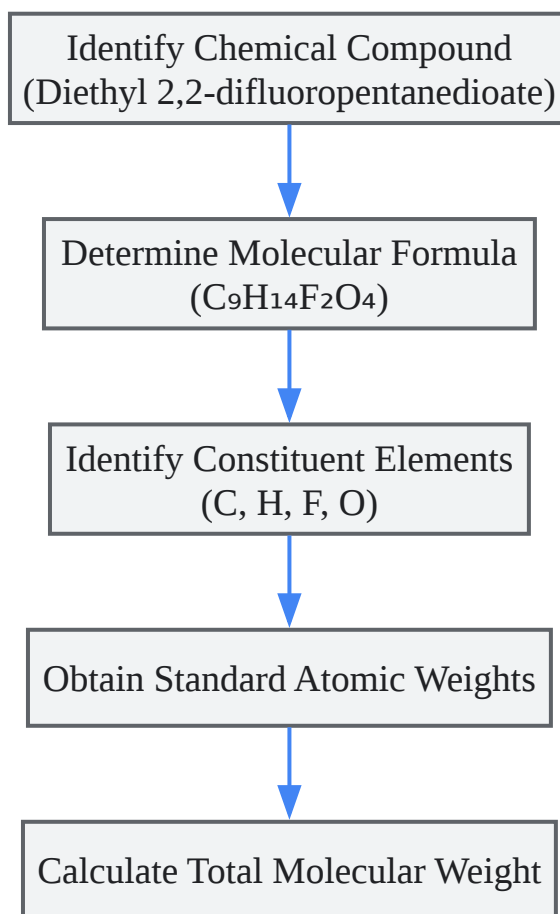
The calculated molecular weight of **Diethyl 2,2-difluoropentanedioate** is 224.203 g/mol . This value is consistent with figures found in chemical databases.[\[1\]](#)[\[2\]](#)

## Methodological Note

The calculation of molecular weight is a theoretical determination based on the compound's molecular formula and the internationally accepted standard atomic weights of the elements. It does not require an experimental protocol. The standard atomic weights themselves are derived from a critical evaluation of the isotopic abundances of elements in natural terrestrial sources. For fluorine, which is a monoisotopic element, the atomic weight is that of its single stable isotope,  $^{19}\text{F}$ .[\[3\]](#) For elements like carbon, hydrogen, and oxygen, which have multiple stable isotopes, the standard atomic weight represents a weighted average of these isotopes. [\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)

## Logical Framework for Molecular Weight Determination

The process for determining the molecular weight of a chemical compound is a straightforward and logical workflow. This can be visualized as a simple, linear process.



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Caption: Workflow for Molecular Weight Calculation.

This document provides the foundational data regarding the molecular weight of **Diethyl 2,2-difluoropentanedioate**. As this is a fundamental, calculated property, discussions of experimental protocols for its determination or associated signaling pathways are not applicable.

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## References

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- To cite this document: BenchChem. [Diethyl 2,2-difluoropentanedioate: A Molecular Weight Analysis]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1321868#diethyl-2-2-difluoropentanedioate-molecular-weight]

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